

# Anidoxime Hydrochloride: A Technical Overview of its Chemical Structure and Pharmacological Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Anidoxime hydrochloride*

Cat. No.: *B1244366*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Anidoxime hydrochloride** is a synthetic compound that has been investigated for its analgesic properties. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and known pharmacological characteristics. While research on **anidoxime hydrochloride** is not extensive, this document consolidates available data to support further investigation and drug development efforts.

## Chemical Structure and Identifiers

Anidoxime is an oxime derivative with the systematic IUPAC name 3-(diethylamino)-1-phenyl-1-propanone, O-[[[4-methoxyphenyl]amino]carbonyl]oxime. The hydrochloride salt is the form typically used in pharmaceutical research.

Structure:

Table 1: Chemical Identifiers of Anidoxime and its Hydrochloride Salt

Identifier	Value	Reference
IUPAC Name	3-(diethylamino)-1-phenyl-1-propanone, O-[[[4-methoxyphenyl]amino]carbonyl]oxime	
CAS Number (Anidoxime)	34297-34-2	
CAS Number (Anidoxime HCl)	31729-11-0	
Molecular Formula (Anidoxime)	C21H27N3O3	
Molecular Formula (Anidoxime HCl)	C21H28ClN3O3	
Molecular Weight (Anidoxime)	369.47 g/mol	
Molecular Weight (Anidoxime HCl)	405.92 g/mol	
Canonical SMILES	<chem>CCN(CC)CCC(=NOC(=O)NC1=CC=C(C=C1)OC)C2=CC=CC=C2</chem>	
InChI Key	XPHBRTNHVJSEQD-UHFFFAOYSA-N	

## Physicochemical Properties

A comprehensive summary of the known physicochemical properties of **anidoxime hydrochloride** is presented below. It is important to note that experimentally derived data for some parameters are limited in publicly available literature.

Table 2: Physicochemical Properties of **Anidoxime Hydrochloride**

Property	Value	Remarks
Melting Point	Data not available	Calculated values may vary depending on the algorithm used.
pKa	Data not available	
logP	Data not available	
Water Solubility	Data not available	The hydrochloride salt form is expected to have higher aqueous solubility than the free base.
Solubility in other solvents	Soluble in DMSO	[1]

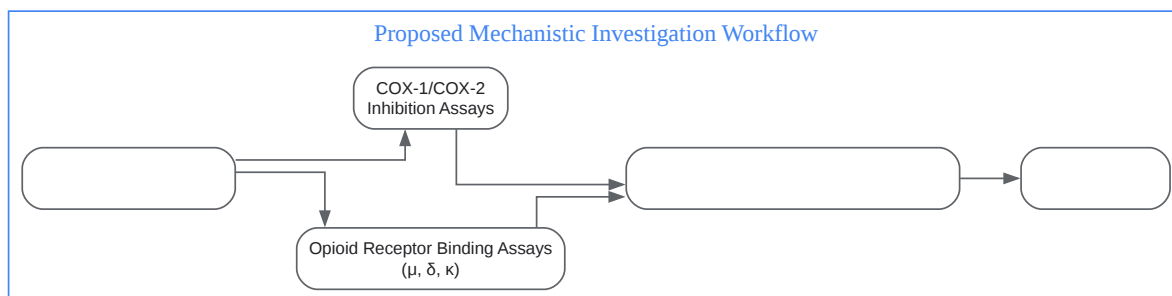
## Pharmacological Properties and Mechanism of Action

Anidoxime has been primarily investigated for its analgesic effects. Clinical studies have suggested that its analgesic potency may be comparable to or greater than that of morphine, with a potentially lower liability for physical dependence.[2]

The precise mechanism of action for anidoxime's analgesic activity has not been fully elucidated. Based on its chemical structure as an oxime, it is plausible that its mechanism may differ from traditional opioid analgesics. However, there is currently no definitive evidence from binding assays or functional studies to confirm its interaction with opioid receptors or its influence on the cyclooxygenase (COX) pathway and prostaglandin synthesis.

## Potential Signaling Pathways

Given the limited direct research on anidoxime's signaling pathways, a hypothetical workflow for investigating its mechanism of action is proposed.



[Click to download full resolution via product page](#)

Caption: Proposed workflow for elucidating the analgesic mechanism of **anidoxime hydrochloride**.

## Experimental Protocols

Detailed experimental protocols from the primary literature are essential for reproducibility and further research. The following sections outline the methodologies from key studies investigating the properties of **anidoxime hydrochloride**.

### Clinical Analgesic Trial (Grainger et al., 1977)

While the full text is not widely available, the abstract indicates a randomized, double-blind, controlled clinical trial was conducted.<sup>[2]</sup>

- Objective: To compare the analgesic efficacy of anidoxime with dihydrocodeine in postoperative pain.
- Study Design: A double-blind, randomized controlled trial.
- Subjects: Patients experiencing postoperative pain.
- Interventions:
  - Anidoxime (75 mg and 100 mg oral doses)

- Dihydrocodeine (50 mg oral dose)
- Placebo (likely, though not explicitly stated in the abstract)
- Outcome Measures: Assessment of pain relief at specified time points post-administration.
- Results: No significant difference in analgesic effect was observed between the two doses of anidoxime and dihydrocodeine. No side effects were reported for anidoxime.[2]

## Analgesic and Dependence Studies in Animals (Watzman and Buckley, 1980)

The full text of this comparative study is not readily accessible. The abstract suggests the following methodologies were employed.

- Objective: To compare the analgesic, behavioral, and physical dependence properties of **anidoxime hydrochloride** with morphine.
- Animal Model: Likely rodents (e.g., rats or mice).
- Analgesic Assays: Standard pain models such as the tail-flick test, hot plate test, or writhing test would have been used to assess analgesic efficacy.
- Behavioral Assessments: Observation of general behavior and motor activity following drug administration.
- Dependence Studies: Methods to induce and precipitate withdrawal symptoms, such as naloxone challenge after chronic administration of the test compounds, would have been utilized to assess physical dependence liability.

## Conclusion

**Anidoxime hydrochloride** is a compound with demonstrated analgesic properties that may offer a different pharmacological profile compared to traditional opioids. However, a significant gap in the publicly available data exists, particularly concerning its detailed physicochemical properties and a definitive mechanism of action. Further research, including in-depth spectroscopic analysis, solubility studies, receptor binding assays, and exploration of its effects

on inflammatory pathways, is necessary to fully characterize this compound and evaluate its potential as a therapeutic agent. The experimental designs of early clinical and preclinical studies provide a foundation for such future investigations.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CompChem-Database: compound details [compchem.net]
- 2. Anidoxime: a clinical trial of an oral analgesic agent - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Anidoxime Hydrochloride: A Technical Overview of its Chemical Structure and Pharmacological Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1244366#anidoxime-hydrochloride-chemical-structure-and-properties]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)